

How to dissolve Zaurategrast ethyl ester sulfate for in vitro experiments

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Compound of Interest

Compound Name: Zaurategrast ethyl ester sulfate

Cat. No.: B2516624

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Technical Support Center: Zaurategrast Ethyl Ester Sulfate

This guide provides researchers, scientists, and drug development professionals with detailed instructions and troubleshooting advice for dissolving and using **Zaurategrast ethyl ester sulfate** in in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Zaurategrast ethyl ester sulfate** and what is its mechanism of action?

A1: **Zaurategrast ethyl ester sulfate** (also known as CDP323 sulfate) is the ethyl ester prodrug of CT7758.^{[1][2]} It functions as a small-molecule antagonist of $\alpha 4\beta 1$ (VLA-4) and $\alpha 4\beta 7$ integrins.^{[1][2]} The mechanism of action involves preventing immune cells from migrating out of blood vessels into inflamed tissues.^[3] This is achieved by blocking the interaction between $\alpha 4$ -integrins on immune cells and Vascular Cell Adhesion Molecule 1 (VCAM-1) on the endothelial cells lining the blood vessels.^[3] This mechanism is similar to that of the monoclonal antibody natalizumab.^{[3][4]}

Q2: What is the recommended solvent for dissolving **Zaurategrast ethyl ester sulfate** for in vitro use?

A2: The recommended solvent for creating a stock solution of **Zaurategrast ethyl ester sulfate** is dimethyl sulfoxide (DMSO).[1][5][6]

Q3: What is the solubility of **Zaurategrast ethyl ester sulfate** in DMSO?

A3: Zaurategrast ethyl ester has a high solubility in DMSO, reaching up to 150 mg/mL (273.00 mM).[5] It is important to use fresh, anhydrous DMSO, as its hygroscopic nature can negatively impact the compound's solubility.[5]

Q4: How should I prepare a stock solution?

A4: To prepare a concentrated stock solution, dissolve the **Zaurategrast ethyl ester sulfate** powder in high-quality, anhydrous DMSO.[6] For example, to create a 10 mM stock solution, you would dissolve the appropriate mass of the compound in the calculated volume of DMSO. Sonication or gentle warming to 37°C can be used to aid dissolution.[1][6]

Q5: How should I store the stock solution and the solid compound?

A5: The lyophilized powder should be stored at -20°C and kept desiccated.[7] Once dissolved in DMSO, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. These aliquots can be stored at -20°C for up to one year or at -80°C for up to two years.[8][9] For short-term use (within one week), aliquots may be stored at 4°C.[6]

Q6: What is the maximum final concentration of DMSO permissible in cell culture experiments?

A6: For most cell-based assays, the final concentration of DMSO in the culture medium should not exceed 0.1%.[6] If a higher concentration is necessary, it is crucial to run a vehicle control (medium with the same concentration of DMSO) to assess any potential effects of the solvent on the cells.[6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound does not fully dissolve in DMSO.	1. Compound has low solubility in the solvent. 2. DMSO has absorbed moisture. 3. Insufficient mixing.	1. Gently warm the tube to 37°C. [1] 2. Place the tube in an ultrasonic bath for a short period. [1] [6] 3. Ensure you are using newly opened, anhydrous DMSO. [5]
Precipitate forms after diluting the DMSO stock solution in aqueous buffer or cell culture medium.	The compound has lower solubility in aqueous solutions compared to DMSO.	1. Increase the volume of the aqueous medium to lower the final concentration of the compound. 2. Consider using a multi-step dilution process. 3. For in vivo preparations, co-solvents like PEG300, Tween-80, or corn oil can be used in addition to DMSO, though this is less common for in vitro cell culture. [8]
Variability in experimental results.	1. Degradation of the compound due to improper storage. 2. Inconsistent final DMSO concentration between experiments.	1. Ensure stock solutions are properly aliquoted and stored at -80°C to avoid freeze-thaw cycles. [6] [8] 2. Always use the same final concentration of DMSO in all wells, including vehicle controls.

Data Presentation

Table 1: Solubility of Zaurategrast Ethyl Ester

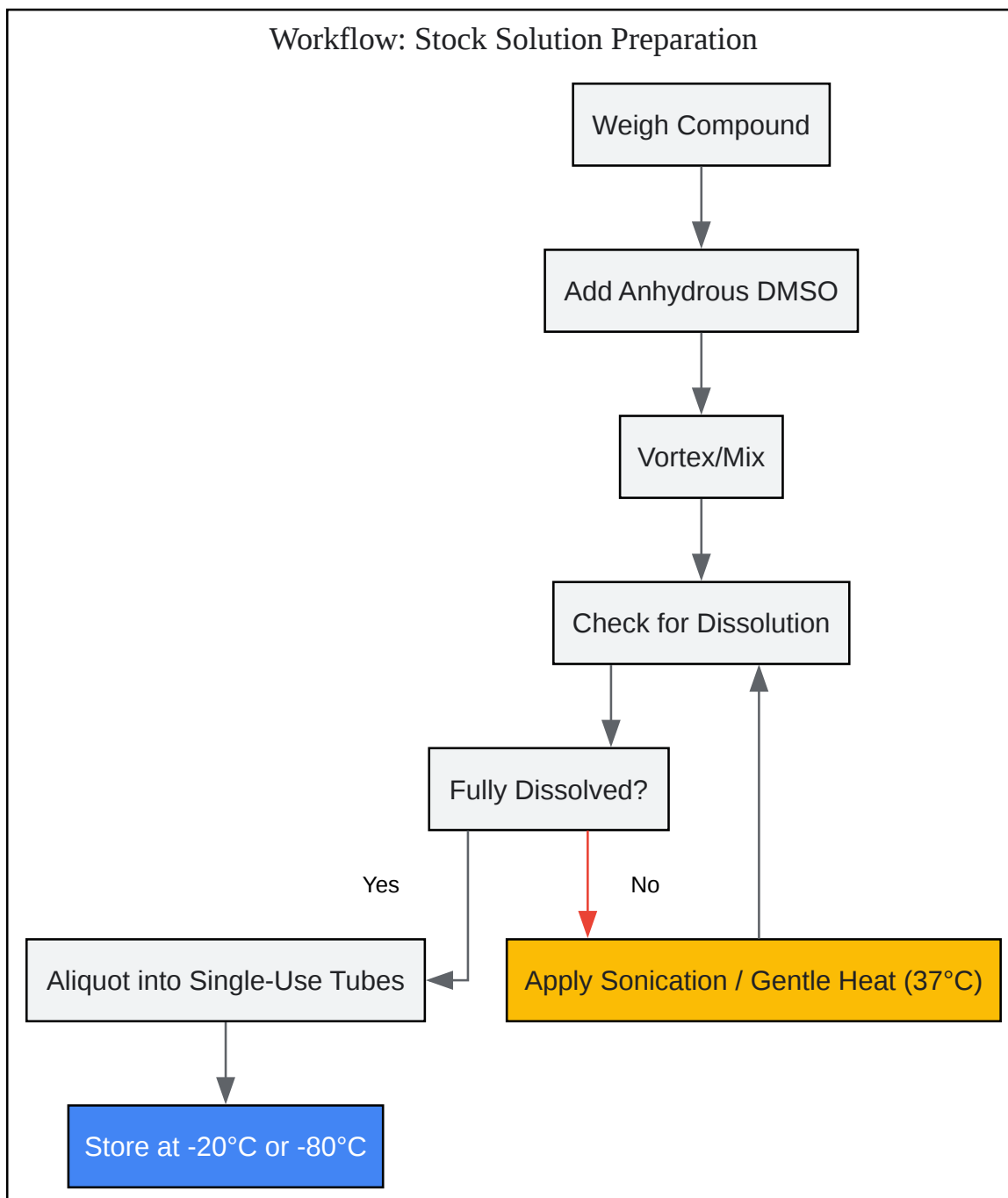
Solvent	Concentration	Notes
DMSO	150 mg/mL (273.00 mM)	Sonication can assist dissolution. Use of newly opened, anhydrous DMSO is recommended.[5]
10% DMSO / 90% Corn Oil	≥ 2.5 mg/mL (4.55 mM)	For in vivo preparations.[8]
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	≥ 2.5 mg/mL (4.55 mM)	For in vivo preparations.[8]

Experimental Protocols

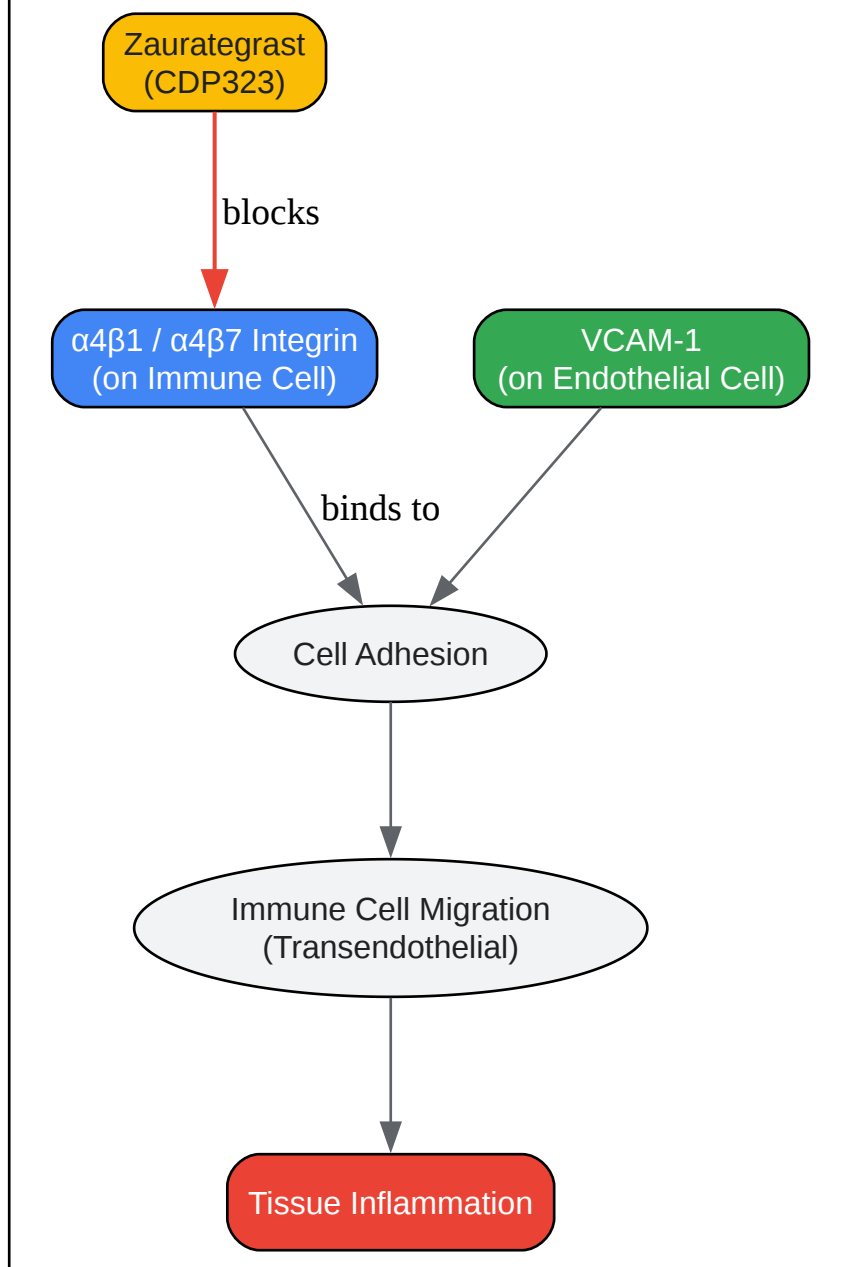
Protocol 1: Preparation of a 10 mM DMSO Stock Solution of **Zaurategrast Ethyl Ester Sulfate** (Molecular Weight: 647.5 g/mol)

- Preparation: Bring the vial of **Zaurategrast ethyl ester sulfate** powder and a bottle of anhydrous DMSO to room temperature.
- Calculation: Calculate the mass of the compound needed. For 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (647.5 \text{ g/mol}) \times (1000 \text{ mg/g}) = 6.475 \text{ mg}$
- Weighing: Carefully weigh out 6.475 mg of the compound and add it to a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube.
- Mixing: Vortex the tube thoroughly. If the compound does not dissolve completely, place the tube in an ultrasonic water bath for 5-10 minutes or warm it to 37°C until the solution is clear.
- Storage: Aliquot the clear stock solution into smaller, single-use volumes in sterile tubes. Store the aliquots at -80°C for long-term storage (up to 2 years).[8]

Visualizations



Signaling Pathway: Zaurategrast Mechanism of Action



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